

A Spectroscopic Showdown: Unraveling the Isomers of Dihydroxybenzoic Acid

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Compound of Interest

Compound Name: 2,4-Dihydroxybenzoic Acid

Cat. No.: B146680

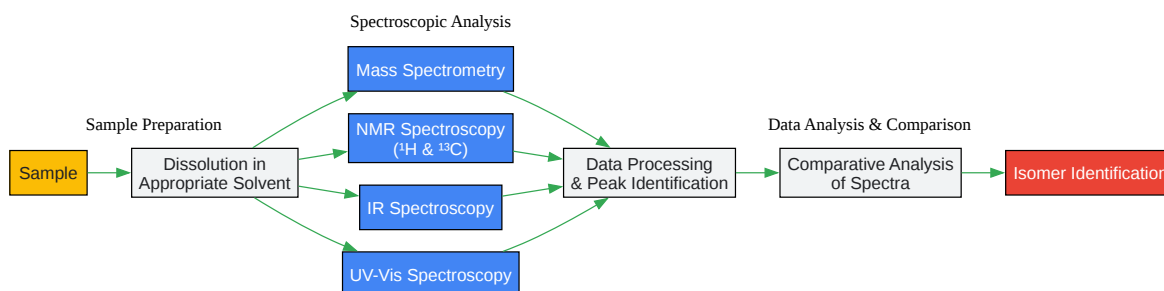
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A comprehensive guide to the spectroscopic signatures of **2,4-Dihydroxybenzoic acid** and its structural isomers, providing researchers, scientists, and drug development professionals with essential data for identification and characterization.

In the realm of organic chemistry and drug development, the precise identification of molecular structure is paramount. Isomers, compounds with the same molecular formula but different arrangements of atoms, often exhibit distinct physical, chemical, and biological properties. This guide offers a detailed spectroscopic comparison of **2,4-Dihydroxybenzoic acid** and its five isomers: 2,3-, 2,5-, 2,6-, 3,4-, and 3,5-Dihydroxybenzoic acid. By examining their unique fingerprints across various analytical techniques—UV-Vis, IR, NMR, and Mass Spectrometry—we provide a foundational resource for their differentiation.

Structural Isomers of Dihydroxybenzoic Acid

The six isomers of dihydroxybenzoic acid ($C_7H_6O_4$) share the same molecular weight but differ in the substitution pattern of the two hydroxyl groups on the benzoic acid framework. These structural nuances lead to distinct electronic and vibrational properties, which are reflected in their spectroscopic data.



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